

# Green Surfactant "Coco-Glucoside"

## Demonstrates Favorable Ecotoxicity Profile

## Compared to Conventional Surfactants

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### Compound of Interest

Compound Name: *Einecs 306-759-7*

Cat. No.: *B15178714*

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A comprehensive review of available data indicates that Coco-Glucoside, a sugar-based surfactant derived from renewable resources, presents a lower overall ecotoxicity risk compared to some conventional anionic and non-ionic surfactants. This is attributed to its ready biodegradability and comparatively lower acute toxicity to aquatic organisms.

Coco-Glucoside, identified by CAS numbers 110615-47-9 and 68515-73-1, is an alkyl polyglucoside (APG) surfactant that has gained prominence in "green" formulations due to its mildness and environmental profile.<sup>[1]</sup> In contrast, conventional surfactants, such as certain anionic and non-ionic types, have been shown to exhibit higher toxicity levels in aquatic ecosystems.<sup>[2][3]</sup>

## Comparative Ecotoxicity Data

The following table summarizes the acute toxicity of Coco-Glucoside to various aquatic organisms, with comparative values for representative conventional surfactants. The data is presented as the median lethal concentration (LC50) or median effective concentration (EC50), which represents the concentration of a substance that is lethal to or produces an effect in 50% of a test population over a specified period.

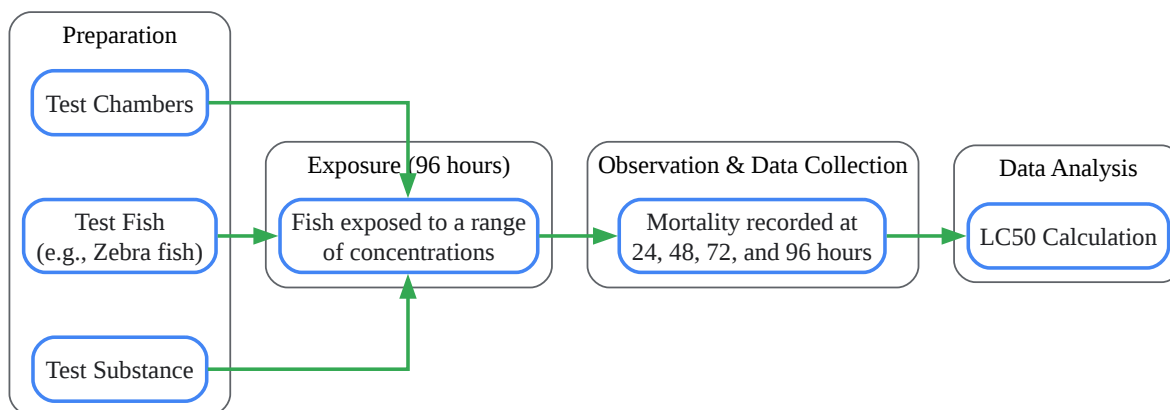
Surfactant Type	Substance	Test Organism	Endpoint	Result (mg/L)	Reference
Non-ionic (APG)	Coco-Glucoside	Leuciscus idus (Fish)	96h LC50	100 - 500	[4]
Brachydanio rerio (Fish)	96h LC50	126	[4]		
Daphnia magna (Crustacean)	48h EC50	> 100	[4]		
Anionic	Alkyl Carboxylate (C9CO2-)	Daphnia magna (Crustacean)	48h EC50	16	[5]
Alkyl Carboxylate (C11CO2-)	Daphnia magna (Crustacean)	48h EC50	0.8	[5]	
Alkyl Sulfate (C11SO4-)	Daphnia magna (Crustacean)	48h EC50	13.5	[5]	

As the data indicates, Coco-Glucoside generally exhibits lower acute toxicity to fish and aquatic invertebrates compared to the selected anionic surfactants. For instance, the 48h EC50 for Coco-Glucoside in Daphnia magna is greater than 100 mg/L, whereas for an alkyl carboxylate with an 11-carbon chain, it is a significantly more toxic 0.8 mg/L.[4][5] It is important to note that the toxicity of surfactants can be influenced by factors such as alkyl chain length, with toxicity often increasing with a longer hydrophobic chain.[5][6]

## Experimental Protocols

The ecotoxicity data presented are typically generated following standardized test guidelines to ensure reproducibility and comparability. The most common protocols are those established by the Organisation for Economic Co-operation and Development (OECD).

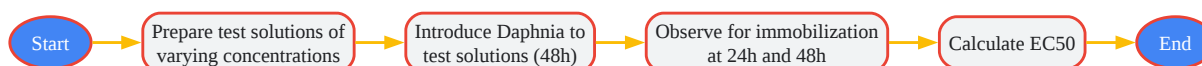
**OECD 203: Fish, Acute Toxicity Test** This guideline is designed to assess the lethal concentration of a substance to fish over a 96-hour exposure period.



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### OECD 203 Experimental Workflow

**OECD 202: Daphnia sp., Acute Immobilisation Test** This test evaluates the concentration of a substance that causes immobilization in *Daphnia magna* over a 48-hour period.

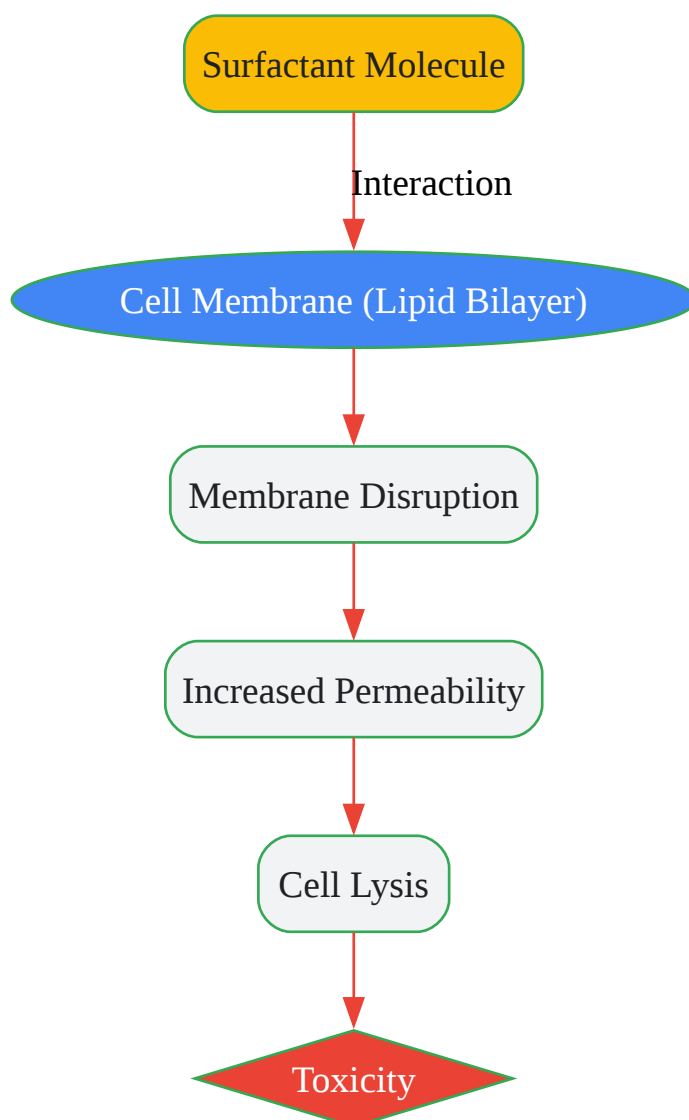


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### OECD 202 Experimental Workflow

## Signaling Pathways and Mode of Action

The primary mode of toxic action for many surfactants in aquatic organisms involves the disruption of cell membranes.<sup>[2]</sup> Surfactants, due to their amphiphilic nature, can interact with the lipid bilayers of cell membranes, leading to increased permeability and eventual cell lysis. This non-specific mode of action can affect various physiological processes.



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*General Mode of Action for Surfactants*

## Conclusion

The available ecotoxicity data suggests that Coco-Glucoside has a more favorable environmental profile than some conventional surfactants, particularly certain anionic types. Its ready biodegradability and lower acute toxicity to aquatic life make it a preferable alternative for formulators aiming to develop environmentally conscious products.[1][7] However, it is crucial to consider that the environmental impact of any surfactant is dependent on various factors, including its concentration in the environment and the specific receiving ecosystem.[8]

Continued research and adherence to standardized testing protocols are essential for a comprehensive understanding of the ecotoxicological effects of all surfactants.

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